

A Technical Guide to D-Glucose Isotopologues for Metabolic Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Glucose-13C,d-1*

Cat. No.: *B15571564*

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This technical guide provides an in-depth overview of isotopically labeled D-Glucose, focusing on D-Glucose-1-¹³C,1-d and D-Glucose-¹³C₆,d₇, for researchers, scientists, and professionals in drug development. This document details the chemical properties, supplier information, and, most critically, the application of these tracers in metabolic flux analysis and other experimental contexts.

Introduction to Isotopically Labeled D-Glucose

Stable isotope-labeled glucose molecules are invaluable tools for tracing metabolic pathways in vitro and in vivo.[1] By replacing naturally abundant ¹²C and ¹H atoms with their heavier, non-radioactive isotopes, ¹³C and ²H (deuterium, D), researchers can track the journey of glucose-derived carbons and hydrogens through various metabolic networks. This technique, known as stable isotope tracing or metabolic flux analysis (MFA), provides quantitative insights into the rates of metabolic reactions, or fluxes, within biological systems.[2][3] These studies are crucial for understanding the metabolic reprogramming that occurs in various diseases, including cancer, diabetes, and neurodegenerative disorders, and for the development of targeted therapeutics.[1][4]

This guide will focus on two specific isotopologues: D-Glucose-1-¹³C,1-d, which is labeled at a single carbon and hydrogen position, and the more heavily labeled D-Glucose-¹³C₆,d₇. The choice of isotopologue is critical as different labeling patterns provide distinct information about metabolic pathway activity.[5]

Chemical and Supplier Information

The following tables summarize the key chemical properties and supplier information for D-Glucose-1-¹³C,1-d and D-Glucose-¹³C₆,d₇.

Table 1: Chemical Properties of D-Glucose Isotopologues

Property	D-Glucose-1- ¹³ C,1-d	D-Glucose- ¹³ C ₆ ,d ₇
CAS Number	201136-45-0[4]	201417-01-8[6]
Empirical Formula	¹³ CC ₅ DH ₁₁ O ₆ [4]	¹³ C ₆ H ₅ D ₇ O ₆ [6]
Molecular Weight	182.15 g/mol [4]	193.15 g/mol [6]
Appearance	Solid powder	Solid powder
Storage	Room temperature, away from light and moisture[7]	2-8°C Refrigerator or room temperature[7][8]

Table 2: Supplier Information for D-Glucose Isotopologues

Supplier	Product Name	CAS Number	Purity/Labeling Efficiency
Sigma-Aldrich	D-Glucose-1- ¹³ C,1-d	201136-45-0	≥98 atom % D, ≥99 atom % ¹³ C, ≥99% (CP)[4]
Sigma-Aldrich	D-Glucose- ¹³ C ₆ ,1,2,3,4,5,6,6-d ₇	201417-01-8	99 atom % ¹³ C, 97 atom % D[6]
Cambridge Isotope Laboratories, Inc.	D-Glucose (U- ¹³ C ₆ , 99%; 1,2,3,4,5,6,6-D ₇ , 97-98%)	201417-01-8	98% Chemical Purity[7]
MedChemExpress	D-Glucose- ¹³ C,d-1	-	-
MedChemExpress	D-Glucose- ¹³ C ₆ ,d ₇	201417-01-8	98%[1]
Pharmaffiliates	D-Glucose- ¹³ C ₆ ,d ₇	201417-01-8	-
Santa Cruz Biotechnology, Inc.	D-[1- ¹³ C;1- ² H]GLUCOSE	201136-45-0	-

Experimental Protocols and Applications

Isotopically labeled glucose is a cornerstone of metabolic research, enabling the detailed investigation of central carbon metabolism.[9] The general workflow for a stable isotope tracing experiment involves culturing cells or introducing the labeled tracer into an in vivo model, followed by quenching of metabolism, extraction of metabolites, and analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.[9][10]

Metabolic Flux Analysis (MFA)

MFA is a quantitative technique used to determine the rates of metabolic reactions.[2] By measuring the incorporation of stable isotopes from a tracer like ¹³C-glucose into downstream metabolites, researchers can infer the fluxes through various pathways.[8]

A generalized experimental workflow for ¹³C-glucose metabolic tracing studies is as follows:

- **Cell Culture and Labeling:** Cells are cultured in a medium where the standard glucose is replaced with the isotopically labeled glucose. The duration of labeling is critical and depends on the pathways of interest; for example, steady-state labeling in glycolysis is typically achieved in about 10 minutes, while the TCA cycle may take around 2 hours.[\[8\]](#)
- **Metabolite Extraction:** After the labeling period, metabolism is rapidly quenched, often using a cold solvent like methanol or by freeze-clamping tissue samples.[\[10\]](#) Metabolites are then extracted from the cells or tissues.
- **Mass Spectrometry Analysis:** The extracted metabolites are analyzed by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) to determine the mass isotopomer distributions (MIDs) of each metabolite. The MID represents the relative abundance of each isotopologue of a given metabolite.
- **Data Analysis and Flux Calculation:** The measured MIDs and extracellular flux rates (e.g., glucose uptake and lactate secretion) are used in computational models to estimate the intracellular metabolic fluxes.[\[11\]](#)

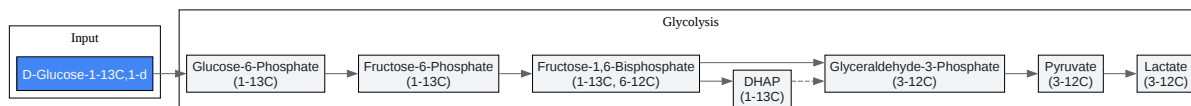
Applications in Drug Development and Disease Research

Stable isotope tracing with labeled glucose is widely used to:

- **Identify Metabolic Vulnerabilities in Cancer:** Cancer cells often exhibit altered glucose metabolism, such as the Warburg effect, where they show a high rate of glycolysis even in the presence of oxygen.[\[1\]](#)[\[4\]](#) Labeled glucose can be used to assess the engagement of drugs targeting these metabolic pathways and to understand mechanisms of drug resistance.[\[1\]](#)
- **Study Neurological and Metabolic Diseases:** The brain is highly dependent on glucose for energy.[\[12\]](#) Labeled glucose can be used to study brain glucose metabolism in neurodegenerative diseases. In metabolic diseases like diabetes, these tracers are essential for quantifying rates of endogenous glucose production.[\[1\]](#)
- **Elucidate Drug Mechanisms of Action:** By observing how a drug alters the metabolic fate of labeled glucose, researchers can gain insights into its mechanism of action.[\[4\]](#)

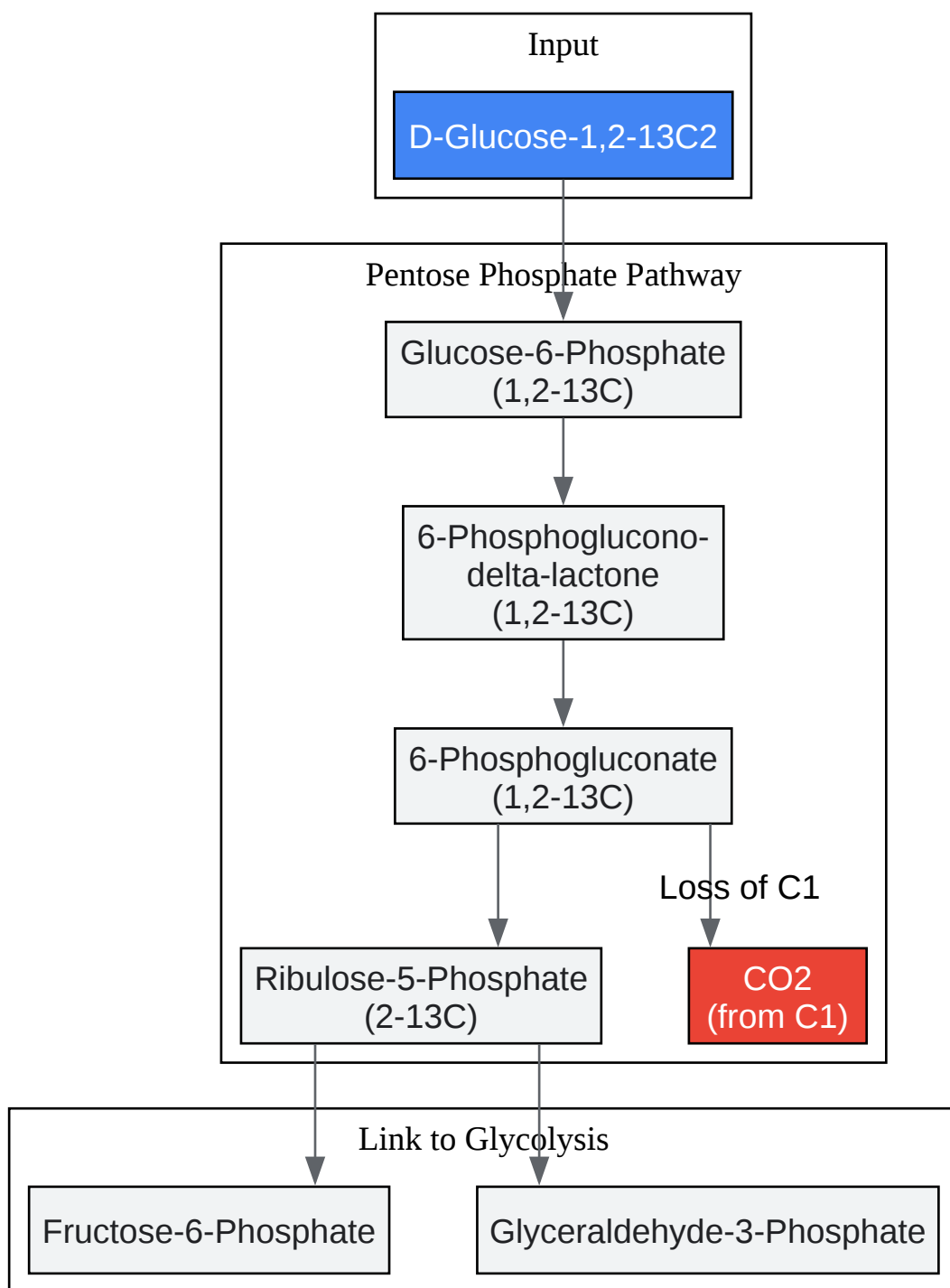
Visualization of Metabolic Pathways

The following diagrams, generated using Graphviz (DOT language), illustrate the flow of isotopic labels from D-Glucose through key metabolic pathways.



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Caption: Tracing of ¹³C from D-Glucose-1-¹³C through Glycolysis.



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Caption: Fate of ¹³C labels from D-Glucose-1,2-¹³C₂ in the Pentose Phosphate Pathway.

Conclusion

Isotopically labeled D-Glucose, particularly D-Glucose-1- ^{13}C , 1-d and D-Glucose- $^{13}\text{C}_6$, d $_7$, are powerful and indispensable tools in modern metabolic research and drug development.[4] The ability to trace the metabolic fate of glucose provides unparalleled insights into the complex metabolic networks that underpin cellular function in both health and disease. By carefully selecting the isotopic tracer and employing robust experimental and analytical methodologies, researchers can quantitatively assess metabolic fluxes, identify novel drug targets, and elucidate the mechanisms of action of therapeutic agents. This guide provides a foundational understanding for the application of these critical research tools.

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- To cite this document: BenchChem. [A Technical Guide to D-Glucose Isotopologues for Metabolic Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571564#d-glucose-13c-d-1-cas-number-and-supplier-information]

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